

# handling diethyl phosphate safety precautions

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## Compound Focus: Diethyl phosphate

CAS No.: 53397-17-4

Cat. No.: S11172427

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## Known Hazards and Safety Information

While a complete safety data sheet for DEP was not located, the following table summarizes identified hazards and key properties from scientific studies:

Hazard/Property	Description & Evidence
<b>GHS Hazard Statements</b> [1]   <b>H315-H317-H319-H335-H411-H372</b> • <b>H372</b> : Causes damage to organs (based on endocrine disruption studies) [2] [3]. • <b>H411</b> : Toxic to aquatic life with long-lasting effects.     <b>Systemic Health Effects</b>   <b>Endocrine Disruption</b> : Multiple peer-reviewed studies conclude that DEP is a potential endocrine-disrupting chemical (EDC). It can disrupt hormones in the hypothalamic-pituitary-adrenal (HPA) axis and thyroid hormones, interfering with nuclear receptors like GR and Nur77 [2] [3].     <b>Skin Absorption</b>   <b>Percutaneous Absorption</b> : An <i>in vitro</i> study confirmed that DEP can be absorbed through human skin, with an absorption rate of approximately <b>3.9% to 4.8%</b> over 72 hours [4].	

## Physicochemical Properties

Understanding its basic properties is crucial for risk assessment. The data below, sourced from a chemical database, can guide safe storage and handling.

Property	Value / Description
CAS No.	598-02-7 [1]
Molecular Formula	C4H11O4P [1]
Molecular Weight	154.1 g/mol [1]
Physical State	Liquid [1]
Boiling Point	203 °C [1]
Flash Point	91 °C [1]
Density	1.29 g/cm <sup>3</sup> [1]
Storage	Sealed in dry, 2-8°C [1]
Solubility	Soluble in DMSO and methanol; slightly soluble in chloroform [1]

## Recommended Safety Precautions & Handling

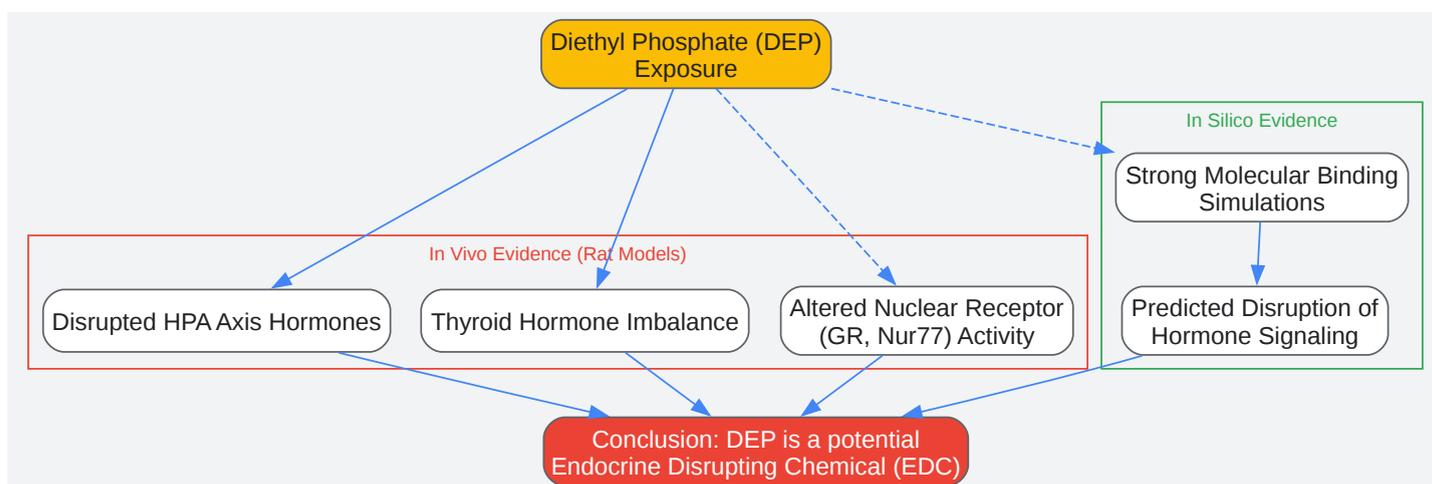
Based on the identified hazards, the following universal precautions for handling hazardous chemicals are strongly recommended:

- **Personal Protective Equipment (PPE)**
  - **Wear appropriate gloves:** Use gloves resistant to organic solvents, and change them regularly. Double-gloving may be considered for higher-risk procedures.
  - **Use safety goggles or a face shield** to prevent eye contact.
  - **Wear a lab coat**, preferably made of an impermeable material.
- **Engineering Controls**
  - Always handle the chemical inside a properly functioning **chemical fume hood** to prevent inhalation of vapors or aerosols.
- **Environmental & Disposal**

- Avoid releasing DEP into the environment. Collect all waste for disposal as **hazardous chemical waste** in accordance with your institution's regulations.

## Experimental Insights & Molecular Mechanism

The following diagram illustrates the potential endocrine-disrupting mechanism of DEP as revealed in recent research, which is a primary health concern associated with this compound.



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## Frequently Asked Questions

**Q: What is the primary health concern when handling DEP?** A: Beyond general chemical hazards, the primary concern highlighted by research is its potential as an **endocrine-disrupting chemical (EDC)**. Chronic exposure has been linked to disruption of critical hormone systems, including the HPA axis and thyroid function, even at low doses in animal studies [2] [3].

**Q: How does DEP compare to its parent organophosphorus pesticides in toxicity?** A: DEP itself is **not a potent acetylcholinesterase inhibitor** like its parent pesticides (e.g., chlorpyrifos, diazinon). Its toxicity

profile is different, centered on endocrine disruption rather than acute neurotoxicity [2] [5] [6].

**Q: Where can I find more specific handling information?** A: For definitive handling protocols, you should:

- **Consult the manufacturer's Safety Data Sheet (SDS)** for the specific product you are using.
- Adhere to your institution's **Chemical Hygiene Plan** and consult with your Environmental Health and Safety (EHS) department.

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